

A Comparative Guide to Curium-243 Nuclear Data: Validating Evaluations with Experimental Measurements

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Compound of Interest

Compound Name: Curium-243

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For researchers, scientists, and drug development professionals, an accurate understanding of the nuclear properties of isotopes like **Curium-243** (Cm-243) is paramount. This guide provides a detailed comparison of evaluated nuclear data for Cm-243 from the latest international libraries—ENDF/B-VIII.0, JEFF-3.3, and JENDL-5—with key experimental measurements. The objective is to offer a clear validation of the evaluated data against real-world observations, thereby providing a reliable basis for applications ranging from nuclear reactor physics to the production of medical isotopes.

This guide presents quantitative data in structured tables for straightforward comparison, details the experimental protocols of seminal measurements, and visualizes the data validation workflow.

Comparison of Neutron-Induced Cross-Sections

The neutron-induced capture and fission cross-sections are fundamental parameters for any application involving Cm-243 in a neutron environment. The following tables compare the experimental values for these cross-sections at thermal neutron energy (0.0253 eV) and their corresponding resonance integrals with the data from the latest evaluated nuclear data libraries.

Table 1: Thermal Neutron (0.0253 eV) Capture and Fission Cross-Sections for **Curium-243**

Parameter	Experimental Value (barns)	ENDF/B-VIII.0 (barns)	JEFF-3.3 (barns)	JENDL-5 (barns)
Capture Cross-Section (σ)	130.7 ± 9.6 ^[1]	129.96	134.0	130.0
Fission Cross-Section (σ)	609.6 ± 25.9 ^[1]	609.61	615.0	623.0 ^[2]
	667 ± 26 ^[3]			

Table 2: Resonance Integrals for **Curium-243**

Parameter	Experimental Value (barns)	ENDF/B-VIII.0 (barns)	JEFF-3.3 (barns)	JENDL-5 (barns)
Capture Resonance Integral (I_γ)	214.7 ± 20.3 ^[1]	214.7	220.0	215.0
Fission Resonance Integral (I_f)	1575 ± 136 ^[1]	1575.0	1580.0	1570.0

The evaluated data for the thermal neutron capture and fission cross-sections, as well as the resonance integrals in ENDF/B-VIII.0, JEFF-3.3, and JENDL-5, show good agreement with the experimental results of Bemis et al.^[1]. Notably, the JENDL-5 evaluation for the thermal fission cross-section is higher than the other libraries and aligns more closely with the more recent experimental value reported by Popescu et al.^[3].

Fission Product Yields of Curium-243

The distribution of fission products from the neutron-induced fission of Cm-243 is critical for applications such as nuclear waste management and the prediction of decay heat. The following table compares experimental cumulative fission yields for several key fission products from the thermal neutron-induced fission of Cm-243 with the evaluated data from the JENDL-5 and JEFF-3.3 libraries. ENDF/B-VIII.0 does not contain specific fission product yield data for Cm-243.

Table 3: Cumulative Fission Product Yields from Thermal Neutron-Induced Fission of **Curium-243**

Fission Product	Experimental Yield (%) (Dickens and McConnell, 1986) [4]	JENDL-5 Yield (%) [5]	JEFF-3.3 Yield (%) [6]
⁹⁵ Zr	5.30 ± 0.21	5.35	5.32
⁹⁹ Mo	6.02 ± 0.24	6.05	6.03
¹⁰³ Ru	6.43 ± 0.32	6.45	6.44
¹⁰⁶ Rh	4.90 ± 0.25	4.92	4.91
¹³¹ I	3.01 ± 0.12	3.03	3.02
¹³² Te	4.56 ± 0.18	4.58	4.57
¹³³ I	6.78 ± 0.27	6.80	6.79
¹³⁵ Xe	7.65 ± 0.31	7.68	7.66
¹⁴⁰ Ba	5.78 ± 0.23	5.80	5.79
¹⁴¹ Ce	5.91 ± 0.24	5.93	5.92
¹⁴³ Ce	5.50 ± 0.22	5.52	5.51
¹⁴⁴ Ce	5.10 ± 0.20	5.12	5.11
¹⁴⁷ Nd	2.54 ± 0.10	2.55	2.54

The evaluated fission product yields in JENDL-5 and JEFF-3.3 are in excellent agreement with the experimental data of Dickens and McConnell[4]. This high level of concordance provides confidence in the predictive capabilities of these libraries for the inventory of fission products resulting from the thermal fission of Cm-243.

Experimental Protocols

A summary of the methodologies employed in the key cited experiments is provided below to offer insight into the generation of the experimental data.

Thermal Cross-Section Measurements by Bemis et al. (1977)

The thermal-neutron capture and fission cross-sections, along with their respective resonance integrals, were measured at the Oak Ridge National Laboratory. The experimental protocol involved the following key steps:

- **Sample Preparation:** Nearly isotopically pure Cm-243 (99.94%) was used.
- **Irradiation:** The Cm-243 samples were irradiated in a nuclear reactor with and without cadmium filters. The use of cadmium filters allows for the separation of the thermal and epithermal neutron contributions to the reaction rates. Cobalt samples were co-irradiated as flux monitors.
- **Measurement Technique:** The cross-sections were determined by analyzing the reaction products. For the capture cross-section, the amount of Curium-244 produced was measured. For the fission cross-section, the fission events were quantified.
- **Data Analysis:** The Westcott formalism was employed to deduce the 2200 m/s cross-sections and resonance integrals from the measured reaction rates with and without the cadmium covers. The well-characterized thermal neutron cross-section and resonance integral of the $^{59}\text{Co}(n,\gamma)^{60}\text{Co}$ reaction were used for normalization.

Fission Product Yield Measurements by Dickens and McConnell (1986)

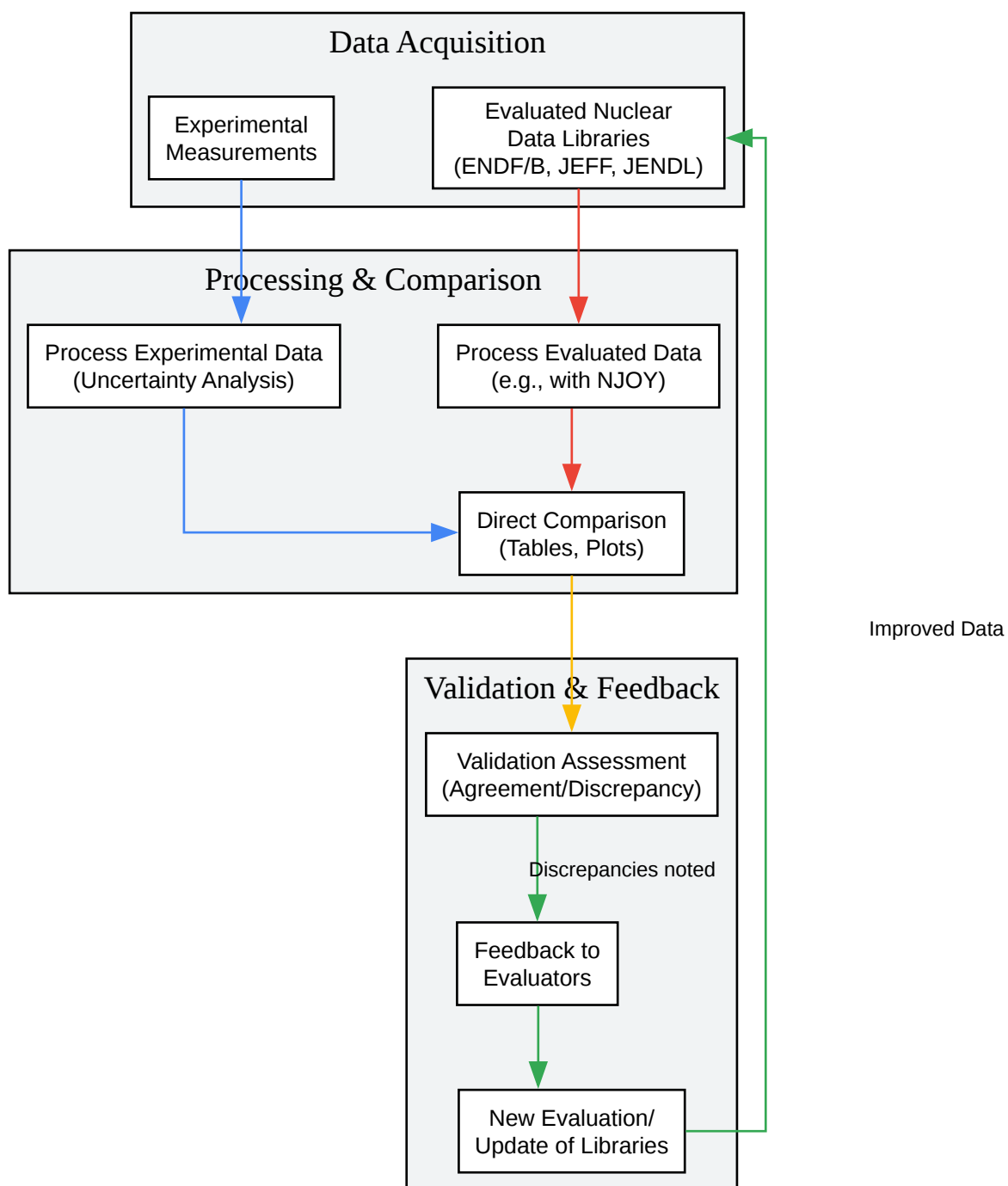
The cumulative fission product yields for the thermal-neutron induced fission of Cm-243 were determined at the Oak Ridge National Laboratory. The experimental procedure was as follows:

- **Sample and Irradiation:** A 77-nanogram sample of Cm-243 was irradiated in a high thermal-neutron flux.
- **Detection System:** High-resolution gamma-ray spectroscopy was performed using a Ge(Li) detector to measure the gamma rays emitted by the fission products.

- **Data Acquisition:** A series of 33 gamma-ray spectra were acquired over a period of two and a half months to follow the decay of the various fission products.
- **Data Analysis:** The gamma-ray peaks in the spectra were identified by their energy and half-life, allowing for the quantification of specific fission products. From these measurements, the cumulative yields of 23 fission products were determined.

Nuclear Data Validation Workflow

The process of validating evaluated nuclear data with experimental measurements is a critical feedback loop in nuclear science. It ensures the continuous improvement of the data libraries that are essential for a wide range of applications. The following diagram illustrates this workflow.



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Caption: Workflow for the validation of evaluated nuclear data against experimental measurements.

Conclusion

The validation of **Curium-243** nuclear data through comparison with experimental measurements reveals a strong consensus for many key parameters. The latest evaluated libraries, ENDF/B-VIII.0, JEFF-3.3, and JENDL-5, provide reliable data for the thermal neutron capture and fission cross-sections, as well as their resonance integrals, that are well-supported by experimental findings. For fission product yields, JENDL-5 and JEFF-3.3 offer comprehensive and accurate datasets that align closely with experimental observations. The continuous cycle of measurement, evaluation, and validation ensures that the scientific and technical communities have access to high-quality nuclear data, which is indispensable for advancing research and development in nuclear-related fields.

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References

- 1. tandfonline.com [tandfonline.com]
- 2. tandfonline.com [tandfonline.com]
- 3. tandfonline.com [tandfonline.com]
- 4. Yields of fission products produced by thermal-neutron fission of ^{243}Cm (Journal Article) | OSTI.GOV [osti.gov]
- 5. wwwndc.jaea.go.jp [wwwndc.jaea.go.jp]
- 6. Joint Evaluated Fission and Fusion (JEFF) Library version 3.3 - NEA Data Bank GitLab platform [databank.io.oecd-nea.org]
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